

Personal protective equipment for handling 1-Acetyl-2-imidazolidinone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Acetyl-2-imidazolidinone

Cat. No.: B193065

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Essential Safety and Handling Guide for 1-Acetyl-2-imidazolidinone

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **1-Acetyl-2-imidazolidinone**. Adherence to these procedures is essential for ensuring personal safety and proper disposal.

Chemical and Physical Properties

Property	Value
CAS Number	5391-39-9[1][2]
Molecular Formula	C5H8N2O2[1][2]
Appearance	White to off-white crystalline powder[1]
Solubility	Soluble in water and organic solvents[1]

Hazard Identification and Classification

1-Acetyl-2-imidazolidinone is classified with the following hazards:

- Acute Oral Toxicity: Category 4[3]

- Skin Corrosion/Irritation: Category 2[3]
- Serious Eye Damage/Eye Irritation: Category 2A[3]

Hazard Statements:

- H302: Harmful if swallowed[3]
- H315: Causes skin irritation[2][3]
- H319: Causes serious eye irritation[2][3]

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **1-Acetyl-2-imidazolidinone** to determine the appropriate PPE. The following table summarizes the recommended PPE for various laboratory operations.

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Transferring (Solid)	Safety glasses with side shields or goggles (European Standard EN 166) [4] [5]	Chemical-resistant gloves (e.g., nitrile)	Laboratory coat	Use in a well-ventilated area. If dust formation is likely, a NIOSH/MSHA or European Standard EN 149 approved respirator may be necessary [4]
Working with Solutions	Chemical splash goggles [5]	Chemical-resistant gloves (e.g., nitrile)	Laboratory coat	Work in a chemical fume hood or a well-ventilated area [3]
Heating or Reactions	Chemical splash goggles and a face shield	Chemical-resistant gloves (e.g., nitrile)	Flame-retardant laboratory coat	All operations should be conducted in a certified chemical fume hood [3]
Cleaning Spills	Chemical splash goggles	Heavy-duty chemical-resistant gloves	Chemical-resistant apron or suit	A NIOSH/MSHA or European Standard EN 149 approved respirator may be required depending on the spill size and ventilation [4]

Operational and Disposal Plans

Safe Handling Protocol

1. Engineering Controls:

- Always handle **1-Acetyl-2-imidazolidinone** in a well-ventilated area. For procedures that may generate dust or aerosols, a chemical fume hood is mandatory.^[3]
- Ensure that safety showers and eyewash stations are readily accessible and their locations are clearly marked.^[3]

2. Administrative Controls:

- Minimize the quantity of material handled at any one time.
- Avoid the formation of dust and aerosols.^{[4][5]}
- Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.^{[4][6]}
- Remove and wash contaminated clothing before reuse.^[5]

3. Step-by-Step Handling Procedure:

- Preparation: Don the appropriate PPE as outlined in the table above. Ensure the work area is clean and uncluttered.
- Weighing: If weighing the solid, do so in a fume hood or a ventilated balance enclosure to minimize dust inhalation.
- Transferring: Use a spatula or other appropriate tool to transfer the solid. Avoid scooping in a manner that creates dust.
- Dissolving: When preparing solutions, slowly add the solid to the solvent to prevent splashing.
- Post-Handling: After use, tightly close the container.^{[3][4]} Clean the work area and any equipment used.

First Aid Measures

- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a physician or poison control center immediately.^[3]

- If on Skin: Wash off immediately with plenty of soap and water. If skin irritation persists, call a physician.[3]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediate medical attention is required.[3]
- If Inhaled: Remove to fresh air. If symptoms persist, call a physician.[3]

Disposal Plan

All waste materials must be disposed of in accordance with local, regional, and national regulations.[3]

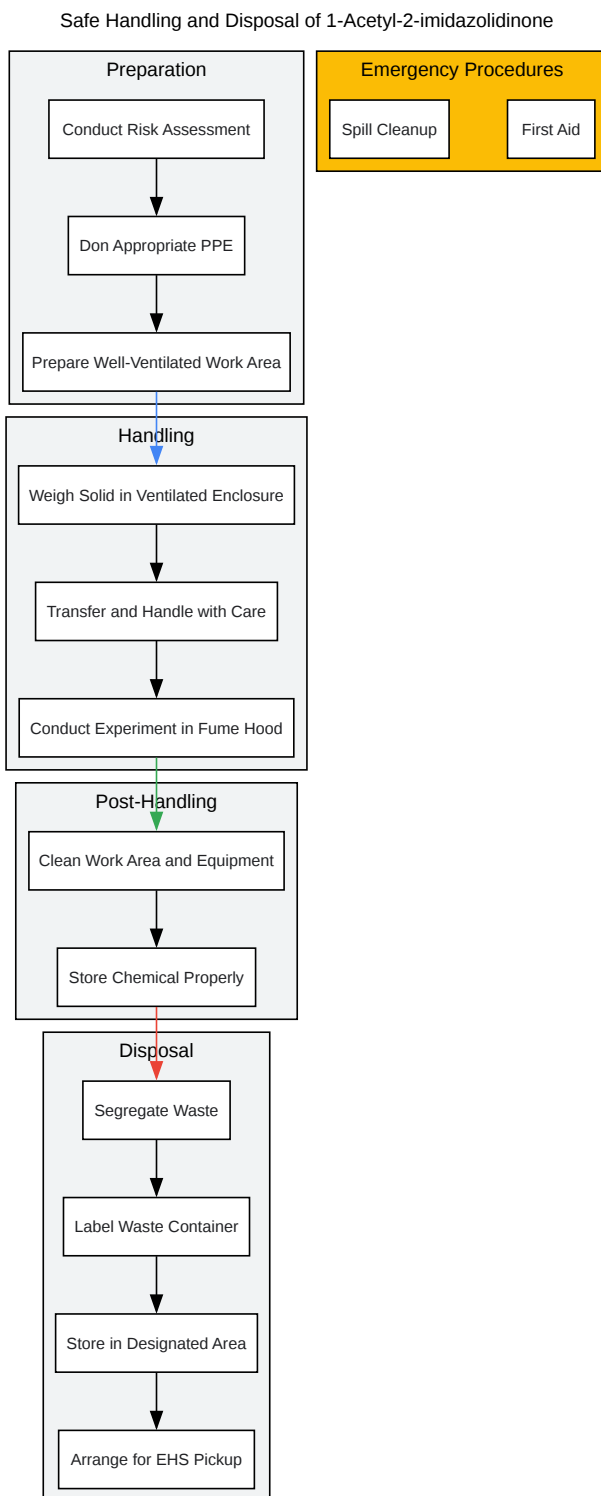
1. Waste Collection:

- Solid Waste: Collect unreacted **1-Acetyl-2-imidazolidinone** and any contaminated disposable materials (e.g., gloves, weighing paper) in a designated, labeled, and sealed hazardous waste container.[4]
- Liquid Waste: Collect solutions containing **1-Acetyl-2-imidazolidinone** in a separate, labeled hazardous waste container. Do not empty into drains.[4]

2. Step-by-Step Disposal Procedure:

- Segregation: Keep waste containing **1-Acetyl-2-imidazolidinone** separate from other chemical waste streams unless instructed otherwise by your institution's environmental health and safety (EHS) office.
- Labeling: Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**1-Acetyl-2-imidazolidinone**".
- Storage: Store the sealed waste container in a designated satellite accumulation area until it is collected by trained EHS personnel.
- Decontamination: Decontaminate any reusable glassware or equipment that came into contact with the chemical.

Experimental Workflow and Safety Diagram



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Caption: Workflow for the safe handling and disposal of **1-Acetyl-2-imidazolidinone**.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com